

Technical Guide: Molecular Weight and Exact Mass Calculation for Spiroalmotriptan

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Compound of Interest

Compound Name: Spiroalmotriptan

CAS No.: 1309457-18-8

Cat. No.: B12794579

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Executive Summary

Spiroalmotriptan (CAS: 1309457-18-8), chemically identified as 1'-Methyl-5-((pyrrolidin-1-ylsulfonyl)methyl)spiro[indoline-3,3'-pyrrolidin]-2-ol, is a critical oxidative impurity and degradation product of the migraine therapeutic Almotriptan.

In pharmaceutical Quality Control (QC) and degradation studies, distinguishing

Spiroalmotriptan from the parent drug is paramount. While Almotriptan (

) and **Spiroalmotriptan** (

) share a similar backbone, the latter possesses a distinct spiro-cyclic architecture and an additional oxygen atom. This guide details the rigorous calculation of its Molecular Weight (MW) and Exact Mass (EM), providing the theoretical and experimental frameworks necessary for high-resolution mass spectrometry (HRMS) identification.

Theoretical Framework: MW vs. EM

To ensure data integrity in analytical workflows, researchers must distinguish between two mass concepts derived from the chemical formula

Molecular Weight (Average Mass)

The Molecular Weight is the weighted average mass of the molecule, calculated using the standard atomic weights of each element as found in nature (accounting for isotopic abundance).^[1] This value is used for gravimetric analysis, stoichiometry, and dosage formulation.

Exact Mass (Monoisotopic Mass)

The Exact Mass is calculated using the mass of the most abundant stable isotope of each element (e.g.,

). This value is the critical reference point for Mass Spectrometry (MS), specifically in identifying the molecular ion

^[1]

Calculation Protocol

The following calculations utilize the latest IUPAC standard atomic weights and isotopic masses [1, 2].

Constants and Reference Values

Element	Symbol	Standard Atomic Weight (Average) [g/mol]	Most Abundant Isotope	Isotopic Mass (Da)
Carbon	C	12.011		12.00000
Hydrogen	H	1.008		1.00783
Nitrogen	N	14.007		14.00307
Oxygen	O	15.999		15.99491
Sulfur	S	32.065		31.97207

Step-by-Step Derivation for Spiroalmotriptan ()

A. Molecular Weight Calculation (Stoichiometric)

- Carbon:
- Hydrogen:
- Nitrogen:
- Oxygen:
- Sulfur:

Total Average MW:

[2][3]

B. Exact Mass Calculation (Mass Spectrometry)

- Carbon ():
- Hydrogen (

):

- Nitrogen (

):

- Oxygen (

):

- Sulfur (

):

Total Exact Mass:

Analytical Implications & Detection Logic

Mass Shift Analysis

In a forced degradation study (oxidative stress), Almotriptan converts to **Spiroalmotriptan**. The mass spectrometer will observe a specific shift.

- Parent (Almotriptan):

Exact Mass: 335.1667

- Impurity (**Spiroalmotriptan**):

Exact Mass: 351.1618

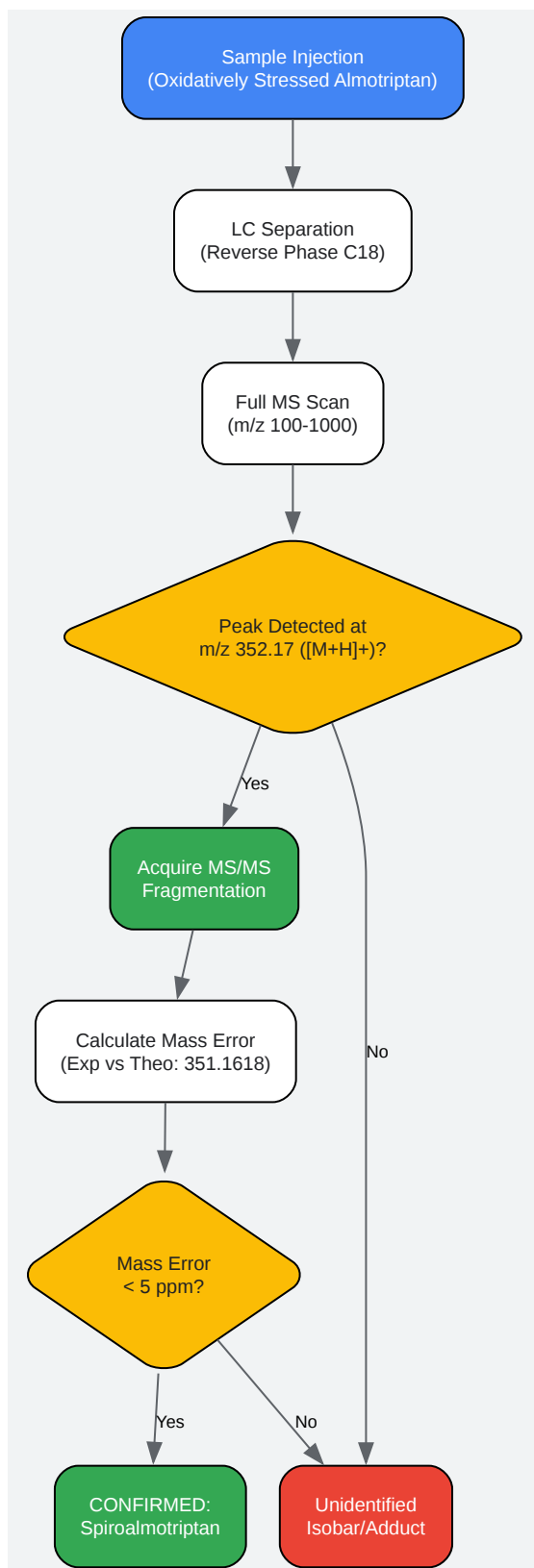
- Delta (

): +15.9951 Da (indicative of +1 Oxygen atom).

Experimental Workflow: LC-MS Identification

To validate the presence of **Spiroalmotriptan**, the following logic gate is applied during LC-MS analysis. This ensures that the peak at

is indeed the spiro-impurity and not a matrix artifact or different adduct.



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Figure 1: LC-MS Decision Logic for identifying **Spiroalmotriptan** based on Exact Mass filtering and fragmentation analysis.

Summary of Calculated Data

The following table consolidates the critical physical constants required for documentation in Certificates of Analysis (CoA) or Laboratory Information Management Systems (LIMS).

Parameter	Value	Unit	Application
Molecular Formula		-	Structure Confirmation
Molecular Weight	351.47	g/mol	Molarity/Gravimetry
Exact Mass (Neutral)	351.1618	Da	Theoretical MS Reference
Protonated Ion	352.1690	m/z	Positive Mode MS Detection
Sodium Adduct	374.1510	m/z	Adduct Verification

Note: The protonated ion mass is calculated as Exact Mass + Mass of Proton (Da).

References

- IUPAC Commission on Isotopic Abundances and Atomic Weights. (2024).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Standard Atomic Weights. CIAAW. Retrieved from [\[Link\]](#)
- Veeprho Laboratories. (n.d.). **Spiroalmotriptan** Reference Standard (CAS 1309457-18-8). [\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Retrieved from [\[Link\]](#)[\[8\]](#)
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